

WZ-3146 stability and storage conditions

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Compound of Interest

Compound Name: WZ-3146

Cat. No.: B611996

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WZ-3146 Technical Support Center

This technical support center provides guidance on the stability and storage of **WZ-3146**, a potent and irreversible inhibitor of mutant epidermal growth factor receptor (EGFR)[1]. It is intended for researchers, scientists, and drug development professionals to ensure the integrity and proper handling of this compound in experimental settings.

Stability and Storage Conditions

Proper storage and handling of **WZ-3146** are crucial for maintaining its chemical integrity and biological activity. Below are the recommended storage conditions for both the solid compound and solutions.

Storage of Solid **WZ-3146**:

Condition	Temperature	Duration
Solid Powder	-20°C	12 Months
4°C	6 Months	

Storage of **WZ-3146** in Solvent:

Solvent	Temperature	Duration
DMSO	-80°C	2 years[2]
-20°C	1 year[2]	

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes[2]. For in vivo experiments, freshly prepared working solutions are advised for optimal results[2].

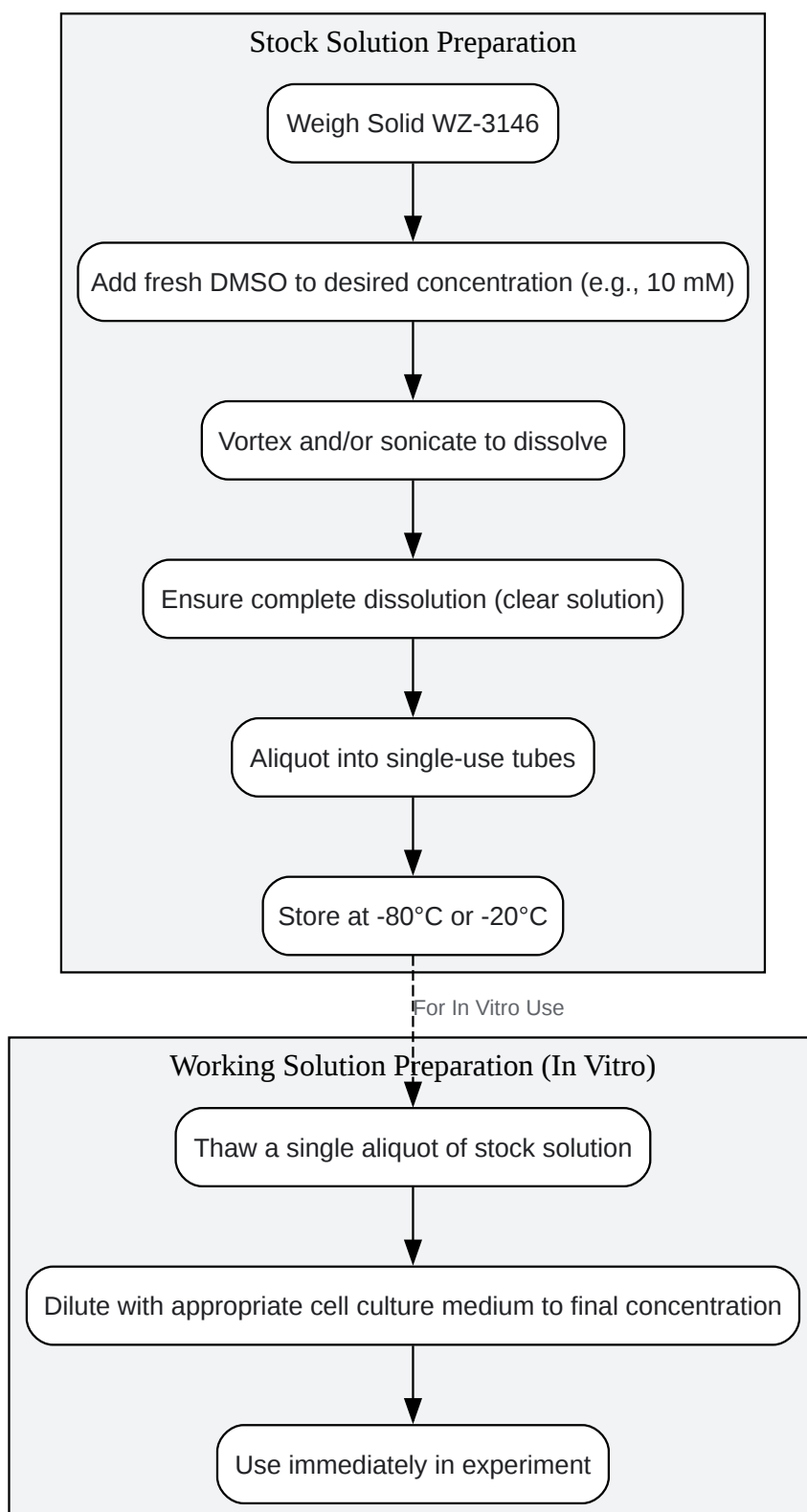
Solubility

The solubility of **WZ-3146** in various solvents is a critical factor for the preparation of stock and working solutions.

Solvent	Concentration	Notes
DMSO	≥ 23.25 mg/mL[1]	Gentle warming may be required.
DMSO	93 mg/mL (200.02 mM)[3]	Use fresh, non-moisture-absorbing DMSO for best results[3].
Water	Insoluble	

Experimental Workflow: Solution Preparation

The following diagram outlines the recommended procedure for preparing stock and working solutions of **WZ-3146**.

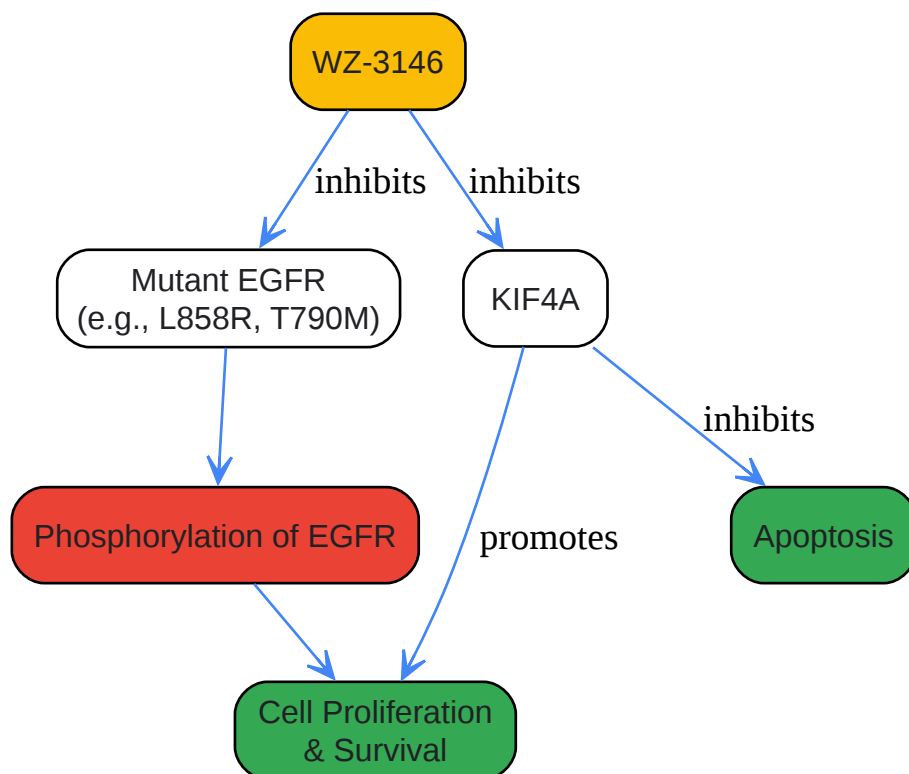


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Caption: Workflow for preparing **WZ-3146** stock and working solutions.

Signaling Pathway

WZ-3146 is a mutant-selective irreversible inhibitor of EGFR[3]. It effectively suppresses the growth of cell lines containing EGFR T790M and inhibits EGFR phosphorylation[1][4]. Recent studies also suggest that **WZ-3146** can act as a small molecule inhibitor of KIF4A, leading to the induction of apoptosis in glioma cells[5].



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Caption: Simplified signaling pathways affected by **WZ-3146**.

Troubleshooting and FAQs

Q1: My **WZ-3146** solution appears cloudy or has precipitated. What should I do?

A1: Cloudiness or precipitation can occur for a few reasons:

- Incomplete Dissolution: Ensure the compound is fully dissolved. Gentle warming and/or sonication can aid dissolution in DMSO[2].

- **Solvent Quality:** Use fresh, high-quality, anhydrous DMSO. Moisture absorbed by DMSO can reduce the solubility of **WZ-3146**[3].
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of the stock solution by preparing single-use aliquots[2].
- **Aqueous Dilution:** **WZ-3146** is insoluble in water[3]. When preparing working solutions in aqueous media, ensure the final concentration of DMSO is compatible with your experimental system and that the **WZ-3146** remains in solution. It is recommended to add the DMSO stock solution to the aqueous buffer/media while vortexing to ensure rapid mixing.

Q2: How should I prepare **WZ-3146** for in vivo studies?

A2: For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use[2]. Several protocols can be considered depending on the administration route and desired vehicle. For example, a stock solution in DMSO can be diluted in vehicles such as corn oil or a formulation containing PEG300, Tween-80, and saline[2]. It is crucial to ensure the final solution is clear and homogenous. If precipitation or phase separation occurs, heating and/or sonication can be used to aid dissolution[2].

Q3: Is **WZ-3146** light-sensitive?

A3: While specific data on light sensitivity is not readily available, it is good laboratory practice to protect all chemical compounds from prolonged exposure to light. Store stock solutions in amber vials or tubes wrapped in foil and keep them in the dark.

Q4: Can I store my working solution in cell culture medium at 4°C?

A4: It is not recommended to store **WZ-3146** in aqueous solutions, including cell culture media, for extended periods. The stability of the compound in such conditions has not been reported, and there is a risk of degradation or precipitation. Prepare fresh working solutions from your frozen DMSO stock for each experiment.

Q5: What is the mechanism of action of **WZ-3146**?

A5: **WZ-3146** is an irreversible inhibitor that selectively targets mutant forms of EGFR, such as those with the L858R and T790M mutations[1][3]. It forms a covalent bond with the Cys797

residue in the ATP-binding site of EGFR[1]. This action blocks the downstream signaling pathways that promote cell proliferation and survival[4]. Additionally, **WZ-3146** has been identified as an inhibitor of KIF4A, which can induce apoptosis in cancer cells[5].

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